

An In-depth Technical Guide on Bromopentafluorobenzene

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Compound of Interest

Compound Name: Bromopentafluorobenzene

Cat. No.: B106962

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This guide provides a detailed overview of the core physicochemical properties of **bromopentafluorobenzene**, a key reagent in organic synthesis and materials science.

Physicochemical Data Summary

Bromopentafluorobenzene is a colorless liquid organofluorine compound.[1] It is utilized in the preparation of pentafluorophenyl compounds.[1] The essential quantitative data for this compound are summarized below for ease of reference and comparison.

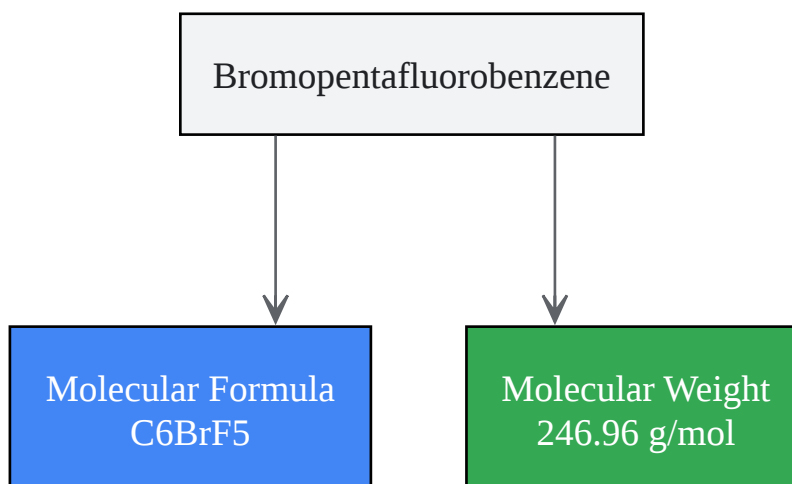
Property	Value
Molecular Formula	C6BrF5[1][2][3][4][5]
Molecular Weight	246.96 g/mol [2][4][5]
Molar Mass	246.962 g·mol ⁻¹ [1]
Density	1.9503 g/cm ³ [1]
Melting Point	-31 °C[1][2]
Boiling Point	137 °C[1][2]
CAS Number	344-04-7[2]

Experimental Protocols

Detailed experimental protocols for the synthesis of compounds using **bromopentafluorobenzene**, such as the preparation of tris(pentafluorophenyl)borane, can be found in established organic synthesis literature. These procedures typically involve the formation of an intermediate such as C₆F₅Li or a Grignard reagent.^[1]

Logical Relationship of Bromopentafluorobenzene's Core Identifiers

The following diagram illustrates the fundamental relationship between the compound and its primary molecular identifiers.



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References

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